

Dealing with sensor interference on the EXO2 multiparameter sonde

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Compound of Interest

Compound Name: *Exo2*

Cat. No.: *B10854574*

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EXO2 Multiparameter Sonde Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address sensor interference issues with the **EXO2** multiparameter sonde.

Frequently Asked Questions (FAQs)

Q1: What is sensor interference on the **EXO2** sonde?

A1: Sensor interference occurs when the measurement from one sensor is affected by the operation of another sensor or by external environmental factors. This can lead to inaccurate data. Interference can be categorized as optical, chemical, electrical, or physical.

Q2: What are the most common types of sensor interference on the **EXO2** sonde?

A2: The most common types of interference include:

- **Optical Interference:** Primarily between the fDOM (fluorescent dissolved organic matter) and turbidity sensors. High turbidity can scatter the excitation light of the fDOM sensor, leading to lower fDOM readings.^{[1][2][3]} There can also be spectral overlap between the chlorophyll and phycocyanin/phycoerythrin channels of the Total Algae sensor.

- **Physical Interference:** Biofouling, the accumulation of microorganisms, plants, algae, or small animals on the sensor surfaces, can obstruct the sensing elements and lead to inaccurate readings. The central wiper is designed to mitigate this.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Chemical Interference:** Certain ions in the water can interfere with the measurements of ion-selective electrodes (ISEs), such as the nitrate or ammonium sensors. For example, the EXO NitraLED UV Nitrate Sensor is designed to compensate for interference from organic matter.
- **Electrical Interference:** Electrical noise from nearby equipment or from the sonde's own components, such as the central wiper motor, can potentially affect sensitive electrochemical measurements.

Q3: How does the **EXO2** sonde's central wiper help with interference?

A3: The central wiper is a key feature for mitigating physical interference caused by biofouling. [\[4\]](#)[\[5\]](#)[\[6\]](#) By regularly wiping the sensor faces, it prevents the buildup of organisms and sediment that can obstruct the sensors and cause inaccurate readings, especially during long-term deployments.

Q4: Can the central wiper itself cause interference?

A4: While the central wiper is crucial for preventing biofouling, its motor can be a potential source of minor electrical interference for highly sensitive electrochemical sensors. Additionally, the act of wiping can disturb the water immediately surrounding the sensors, which may affect readings taken at the exact moment of wiping. To mitigate this, the EXO sonde firmware often includes a "wiper blanking" period.

Q5: What is "wiper blanking" and how do I use it?

A5: Wiper blanking is a feature in the EXO sonde's software that temporarily pauses data acquisition from the sensors immediately before, during, and after the central wiper is activated. This ensures that any potential electrical noise from the wiper motor or physical disturbance of the water does not affect the recorded data. The blanking period is a preset duration and is a standard feature of the sonde's operation during autonomous logging.

Troubleshooting Guides

Issue 1: Inaccurate or fluctuating fDOM readings, especially in turbid water.

Symptoms:

- fDOM readings are lower than expected.
- fDOM data shows a strong negative correlation with turbidity data.
- fDOM readings are unstable.

Troubleshooting Workflow:

Caption: Troubleshooting fDOM sensor interference.

Detailed Steps:

- Identify High Turbidity: Analyze your collected data to see if there is a correlation between high turbidity readings and low or fluctuating fDOM readings.
- Acknowledge Interference: Understand that high levels of suspended particles can scatter the fDOM sensor's excitation light, causing artificially low readings.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Post-collection Data Correction: It is possible to correct for the effect of turbidity on fDOM data after collection. This often involves developing a site-specific correction algorithm.
- Experimental Protocol for Developing a Correction Factor:
 - Collect a large volume of water from your study site.
 - In a controlled laboratory setting, measure the fDOM of the unfiltered water.
 - Filter a portion of the water to remove suspended particles and measure the fDOM of the filtered water. The difference between these readings can help quantify the effect of turbidity.

- For a more robust correction, you can create a serial dilution of a turbidity standard in the site water and measure the corresponding fDOM at each concentration. This will allow you to develop a regression model to correct your field data.
- **Collect Discrete Samples:** For validation, it is recommended to collect discrete water samples during your deployment and analyze them for dissolved organic matter in the lab. Compare these laboratory results with your sonde's corrected fDOM readings.

Issue 2: Suspected interference between Total Algae sensor channels (Chlorophyll and Phycocyanin/Phycoerythrin).

Symptoms:

- Difficulty in differentiating between algal groups.
- Chlorophyll readings seem to be influenced by high concentrations of blue-green algae (and vice versa).

Troubleshooting Workflow:

Caption: Addressing Total Algae sensor crosstalk.

Detailed Steps:

- **Understand the Sensor:** The EXO Total Algae sensor is a dual-channel sensor that uses different excitation and emission wavelengths to differentiate between chlorophyll and phycocyanin (for freshwater) or phycoerythrin (for saltwater).^{[4][7][8]}
- **Internal Correction:** The sensor's firmware includes algorithms to correct for spectral overlap between the two channels.^[5]
- **Proper Calibration:** Ensure that the Total Algae sensor is calibrated according to the manufacturer's instructions. A proper calibration is crucial for the accuracy of the internal correction algorithms.
- **Validation with Laboratory Analysis:**

- Collect water samples at various times and locations that correspond to your sonde deployments.
- In the laboratory, perform phytoplankton enumeration and pigment analysis (e.g., using HPLC) to determine the actual concentrations of chlorophyll and phycocyanin/phycoerythrin.
- Compare the laboratory results with the data from your sonde to validate the sensor's performance and the effectiveness of the internal corrections.

Issue 3: General data inaccuracies or noise, potentially from wiper motor interference.

Symptoms:

- Periodic spikes or noise in the data from multiple sensors that coincide with the wiper's operational frequency.
- Unexplained noisy data from electrochemical sensors.

Troubleshooting Workflow:

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